

# Personal protective equipment for handling 6-Chloropyrimidin-2(1H)-one

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## Compound of Interest

Compound Name: 6-Chloropyrimidin-2(1H)-one

Cat. No.: B046037

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## Essential Safety and Disposal Guide for 6-Chloropyrimidin-2(1H)-one

For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for **6-Chloropyrimidin-2(1H)-one**, including operational and disposal plans to ensure laboratory safety and regulatory compliance. The following procedures are based on best practices for handling similar chlorinated heterocyclic compounds.

Chemical Identifier:

- CAS Number: 80927-55-5[1]
- Molecular Formula: C<sub>4</sub>H<sub>3</sub>ClN<sub>2</sub>O[1][2]
- Molecular Weight: 130.53 g/mol [1][2]

Hazard Summary: Based on available data, **6-Chloropyrimidin-2(1H)-one** is associated with the following hazards:

- Harmful if swallowed (H302)[2]
- Causes skin irritation (H315)[2]

- Causes serious eye irritation (H319)[2]
- May cause respiratory irritation (H335)[2]

## Personal Protective Equipment (PPE)

A comprehensive personal protective equipment plan is the first line of defense against chemical exposure. The following table summarizes the recommended PPE for handling **6-Chloropyrimidin-2(1H)-one**.

Protection Type	Equipment	Specifications & Rationale
Eye and Face Protection	Safety Goggles and Face Shield	Tight-sealing safety goggles are mandatory to protect against dust particles and splashes. A face shield should be worn over goggles when there is a risk of significant splashing. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Hand Protection	Chemical-Resistant Gloves	Disposable nitrile gloves offer good short-term protection. <a href="#">[4]</a> <a href="#">[6]</a> For prolonged contact, consider more robust gloves such as neoprene or butyl rubber. Always inspect gloves for integrity before use and change them immediately upon contamination. <a href="#">[3]</a> <a href="#">[5]</a>
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and fully buttoned to cover as much skin as possible. <a href="#">[3]</a> <a href="#">[6]</a> For tasks with a higher risk of splashes, a chemical-resistant apron over the lab coat is recommended.
Respiratory Protection	NIOSH/MSHA or EN 149 Approved Respirator	A respirator should be used if engineering controls like a fume hood are not available or if exposure limits are likely to be exceeded. <a href="#">[3]</a> <a href="#">[5]</a> A particulate filter is recommended for handling the solid compound.

## Operational Plan: Safe Handling Protocol

Adherence to a strict operational protocol is crucial to minimize exposure and prevent contamination.

### 1. Preparation:

- Ensure the work area, preferably a certified chemical fume hood, is clean and uncluttered.[\[3\]](#)
- Verify that all necessary PPE is available and in good condition.
- Have a spill kit readily accessible.

### 2. Handling:

- Wear all required PPE as detailed in the table above before handling the compound.
- Avoid direct contact with skin, eyes, and clothing.[\[3\]](#)
- Do not inhale dust or vapors.[\[3\]](#)
- Use appropriate and clean laboratory equipment (e.g., spatulas, glassware).

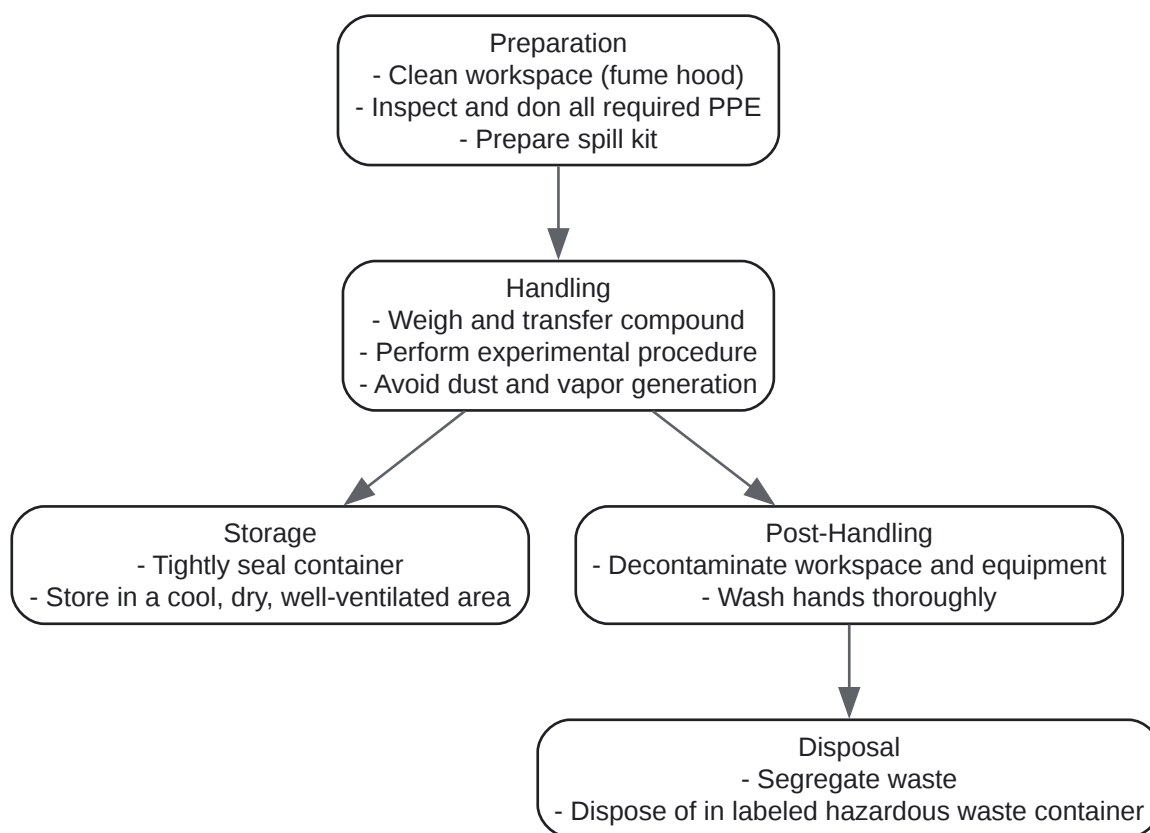
### 3. Storage:

- Store **6-Chloropyrimidin-2(1H)-one** in a tightly closed container in a cool, dry, and well-ventilated area.[\[3\]](#)[\[7\]](#) Recommended storage is between 2-8°C in a refrigerator.[\[1\]](#)

### 4. Post-Handling:

- After handling, thoroughly wash hands and any exposed skin with soap and water.[\[4\]](#)
- Decontaminate the work surface and any equipment used.

## Experimental Workflow for Handling 6-Chloropyrimidin-2(1H)-one



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Caption: Workflow for the safe handling of **6-Chloropyrimidin-2(1H)-one**.

## Disposal Plan

Proper disposal of **6-Chloropyrimidin-2(1H)-one** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

### 1. Waste Segregation and Collection:

- **Solid Waste:** Collect any unused or waste **6-Chloropyrimidin-2(1H)-one** in a clearly labeled, sealed, and appropriate hazardous waste container.
- **Contaminated Materials:** Any materials that have come into contact with the chemical, such as gloves, weighing paper, and pipette tips, should be considered contaminated and disposed of in a designated hazardous waste container.[3]

- Waste Classification: This compound should be treated as halogenated organic waste. It is crucial to segregate halogenated waste from non-halogenated waste streams.[\[5\]](#)

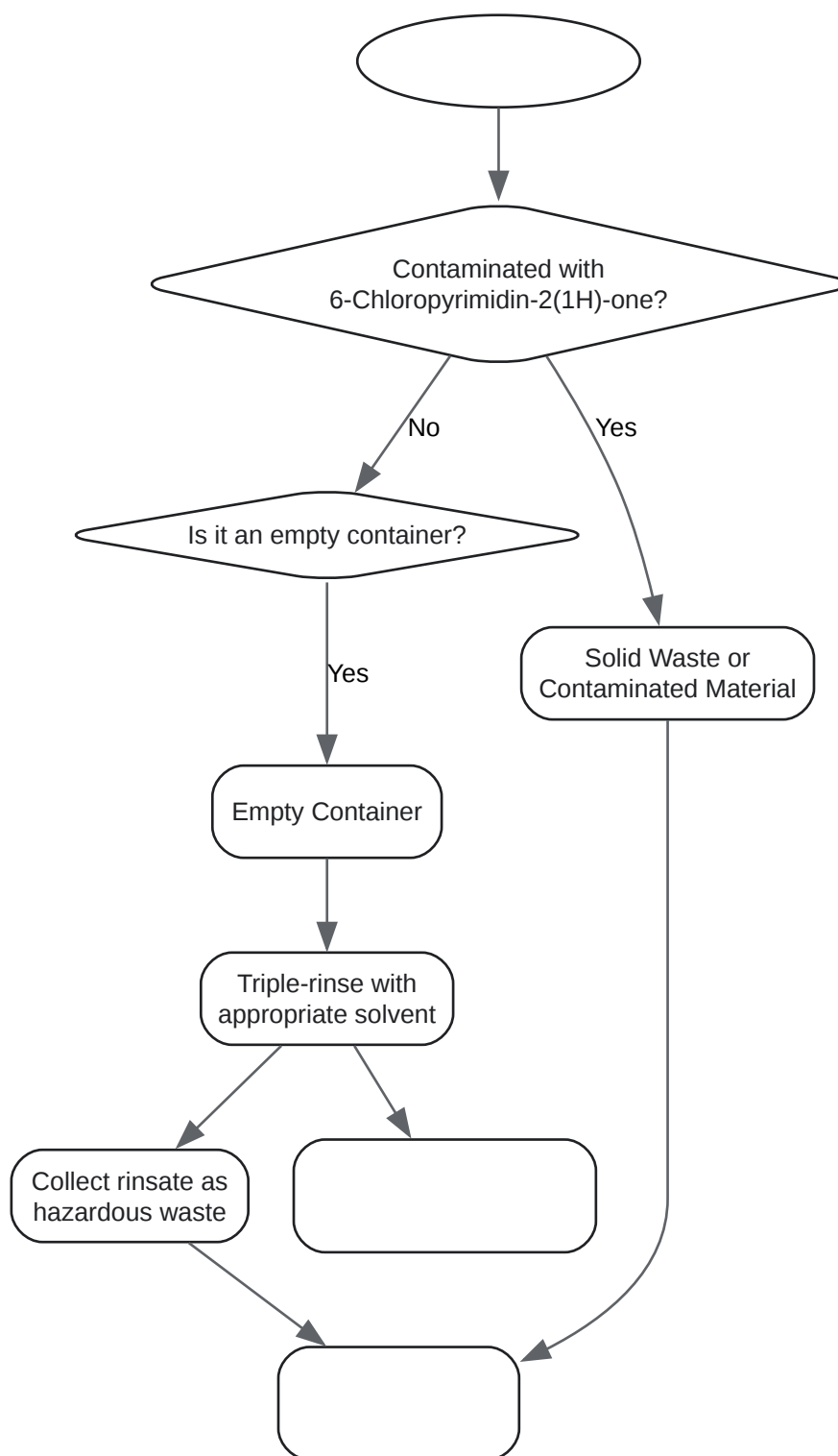
## 2. Container Disposal:

- Empty containers that held **6-Chloropyrimidin-2(1H)-one** must be triple-rinsed with a suitable solvent.[\[5\]](#)
- The rinsate (the solvent used for rinsing) must be collected and disposed of as hazardous waste.[\[5\]](#)
- After triple-rinsing and allowing it to dry, and with all labels removed or defaced, the container may be disposed of as regular trash, depending on institutional policies.[\[5\]](#)

## 3. Professional Disposal:

- All generated hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company.

# Disposal Decision Pathway



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Caption: Decision pathway for the disposal of **6-Chloropyrimidin-2(1H)-one** waste.

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## References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. biosynth.com [biosynth.com]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 7. echemi.com [echemi.com]
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